

N-Methylbenzo[d]oxazol-2-amine: A Technical Guide for Anthelmintic Research

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Compound of Interest

Compound Name: *N*-Methylbenzo[d]oxazol-2-amine

Cat. No.: B034686

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Methylbenzo[d]oxazol-2-amine**, a promising lead compound in the field of anthelmintic research. This document synthesizes the current scientific knowledge on its biological activity, mechanism of action, and relevant experimental protocols to facilitate further investigation and development.

Executive Summary

N-Methylbenzo[d]oxazol-2-amine has emerged as a significant candidate for the development of new anthelmintic therapies.^{[1][2][3]} Studies have demonstrated its potent activity against a range of parasitic nematodes, including *Trichinella spiralis*, *Gnathostoma spinigerum*, and the model organism *Caenorhabditis elegans*.^{[1][2][3]} Notably, this compound exhibits comparable potency to the commercially available drug albendazole while demonstrating significantly lower cytotoxicity in human cell lines.^{[1][2][3]} Its proposed mechanism of action involves the disruption of key metabolic pathways in parasites, specifically up-regulating purine and pyrimidine metabolism while down-regulating sphingolipid metabolism.^{[4][5][6][7]} This unique mode of action suggests a potential for overcoming existing drug resistance in nematodes.

Quantitative Biological Activity

The anthelmintic efficacy of **N-Methylbenzo[d]oxazol-2-amine** has been quantified through both in vitro and in vivo studies. The following tables summarize the key findings.

Table 1: In Vitro Efficacy of **N-Methylbenzo[d]oxazol-2-amine**

Organism	Metric	Concentration (µM)	Reference
Caenorhabditis elegans	EC50	5.77	[8]
Trichinella spiralis	EC50	3.8	[8]

Table 2: In Vivo Efficacy of **N-Methylbenzo[d]oxazol-2-amine** against *Trichinella spiralis* in Mice

Compound	Dosage (mg/kg)	Reduction in Worm Abundance	Reference
N-Methylbenzo[d]oxazol-2-amine	250	49%	[3][5][6][7]
Albendazole (Control)	250	Not specified	[3][5][6][7]

Table 3: Cytotoxicity and Acute Toxicity

Cell Line/Organism	Metric	Value	Reference
Human (HEK293)	Cytotoxicity vs. Albendazole	~10 times lower	[1][2][3]
Rats	Acute Toxicity (LD50)	> 2000 mg/kg (Category 5)	[5][6][7]

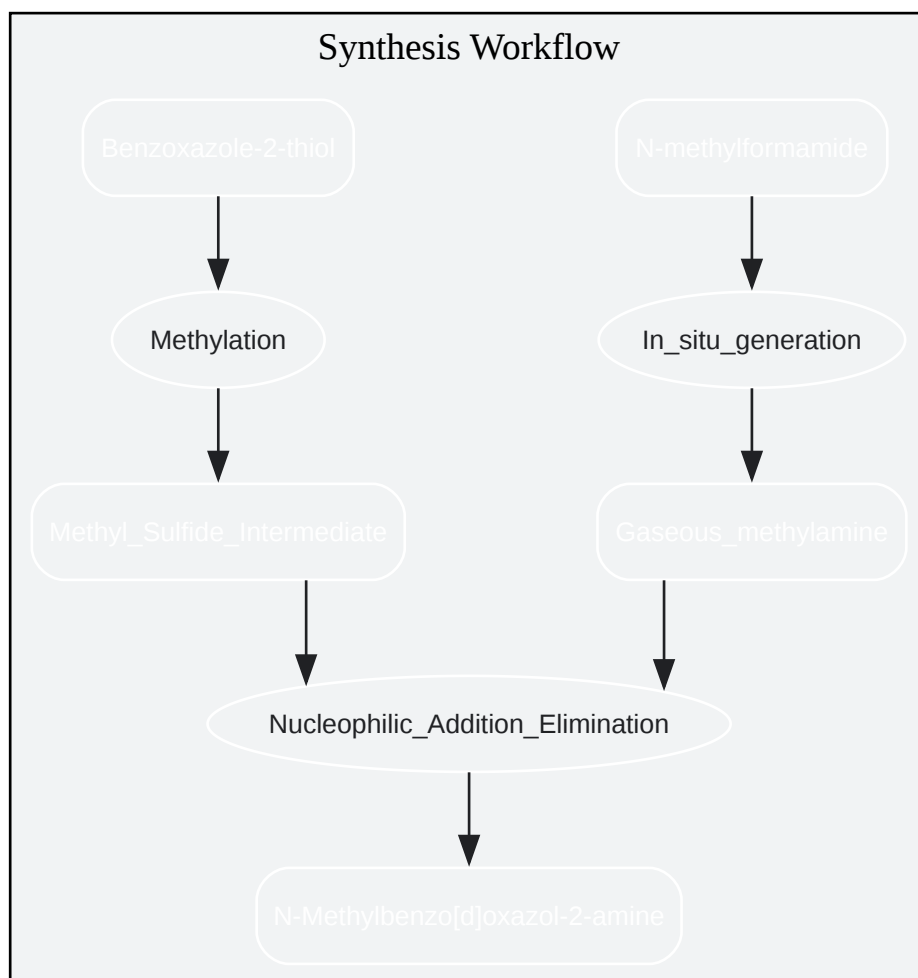
Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of research. The following sections outline the key experimental protocols employed in the study of **N-Methylbenzo[d]oxazol-2-amine**.

Synthesis of N-Methylbenzo[d]oxazol-2-amine

A scalable, metal-free synthesis protocol has been developed for **N-Methylbenzo[d]oxazol-2-amine** and its derivatives.^{[1][2][3]}

- Starting Material: Benzoxazole-2-thiol.
- Step 1: Methylation: The thiol functional group of the starting material is methylated to form a methyl sulfide intermediate.
- Step 2: Nucleophilic Addition-Elimination: The intermediate undergoes a smooth nucleophilic addition-elimination reaction with gaseous methylamine. The gaseous methylamine is generated in situ from N-methylformamide.



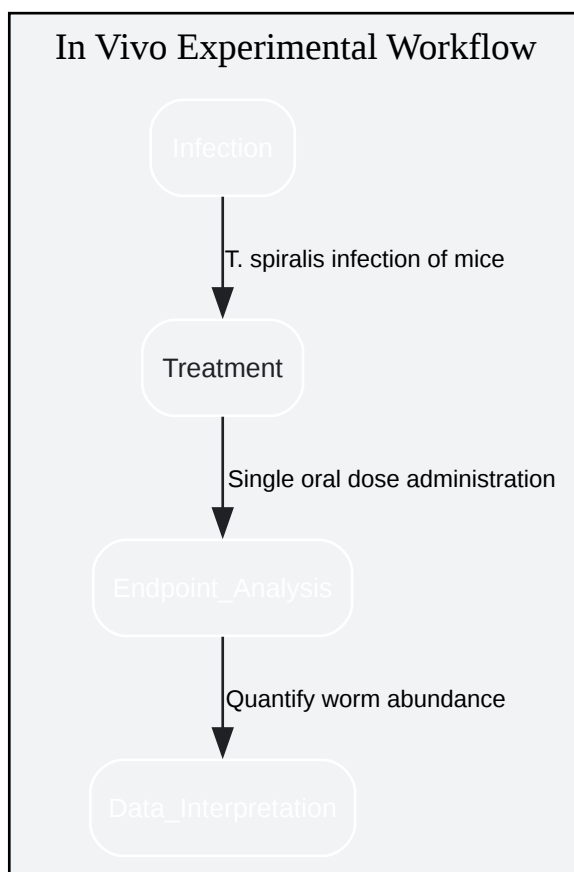
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Synthesis of N-Methylbenzo[d]oxazol-2-amine.

In Vivo Anthelmintic Efficacy Study

The in vivo efficacy was evaluated using a *Trichinella spiralis*-infected mouse model.^{[6][7]}

- Animal Model: Mice infected with *Trichinella spiralis*.
- Treatment Groups:
 - Vehicle control.
 - **N-Methylbenzo[d]oxazol-2-amine** (250, 500, or 1000 mg/kg) administered as a single oral dose.^[8]
 - Positive control: Albendazole (250 mg/kg) administered as a single oral dose.^[8]
- Endpoint: Reduction in the abundance of *T. spiralis* in the digestive tract.



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In vivo anthelmintic efficacy workflow.

Metabolomic Analysis

To elucidate the mechanism of action, a metabolomic analysis was performed on *T. spiralis* adult worms exposed to **N-Methylbenzo[d]oxazol-2-amine**.^{[5][6][7]}

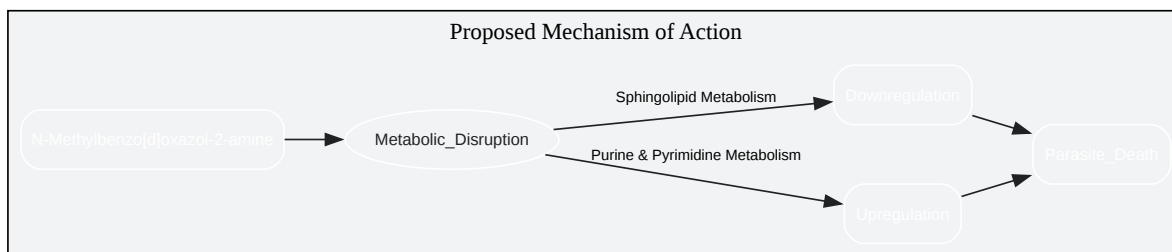
- Sample Preparation: *T. spiralis* adult worms were treated with **N-Methylbenzo[d]oxazol-2-amine**.
- Metabolite Extraction: Metabolites were extracted from the treated worms.
- LC-MS/MS Analysis: The extracted metabolites were analyzed using liquid chromatography-tandem mass spectrometry.
- Data Analysis: Statistical analysis was performed to identify significantly altered metabolic pathways.

Mechanism of Action

Molecular docking studies suggest that **N-Methylbenzo[d]oxazol-2-amine** does not primarily target the tubulin beta chain or glutamate-gated channels, which are the targets of some existing anthelmintics.^{[5][6][7]} Instead, metabolomic analysis indicates that the compound significantly disrupts the parasite's metabolism.^{[5][6][7]}

The key metabolic alterations observed in *T. spiralis* upon treatment with **N-Methylbenzo[d]oxazol-2-amine** are:

- Upregulation: Purine and pyrimidine metabolism.^{[4][5][6][7]}
- Downregulation: Sphingolipid metabolism.^{[4][5][6][7]}



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